

An In-depth Technical Guide to 4-Phenylcyclohexanol (CAS 5437-46-7)

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Compound of Interest

Compound Name: 4-Phenylcyclohexanol

CAS No.: 5437-46-7

Cat. No.: B1347103

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Phenylcyclohexanol, identified by the CAS number 5437-46-7, is an organic compound featuring a cyclohexane ring substituted with both a phenyl and a hydroxyl group at the 4-position. This bifunctional molecule, possessing both hydrophobic and hydrophilic characteristics, serves as a versatile intermediate in organic synthesis. Its structural attributes, including the presence of stereoisomers, make it a compound of interest in the synthesis of more complex molecules, particularly within the pharmaceutical and fragrance industries. This guide provides a comprehensive overview of the properties, synthesis, applications, and safety considerations of **4-Phenylcyclohexanol**, tailored for a scientific audience engaged in research and development.

Physicochemical Properties

4-Phenylcyclohexanol is a secondary alcohol that typically appears as a colorless to pale yellow solid or liquid with a characteristic odor.^[1] It exhibits limited solubility in water but is

soluble in many organic solvents.[1] The compound exists as two geometric isomers, cis and trans, which possess distinct physical properties.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₆ O	[1][2][3][4]
Molecular Weight	176.25 g/mol	[1][2][3][4]
Boiling Point	295.8 °C	[3][5]
Melting Point	cis-isomer: 76-77 °C trans-isomer: 119-120 °C	[2][3]
Density	~1.051 g/cm ³	[2][3]
Solubility	Limited in water (2.5 g/L at 25 °C), soluble in organic solvents.	[1][2]
Appearance	Colorless to pale yellow liquid or solid.	[1]

Stereochemistry

The stereochemistry of **4-Phenylcyclohexanol** is a critical aspect influencing its physical properties and reactivity. The molecule has two stereoisomers, cis and trans, depending on the relative orientation of the phenyl and hydroxyl groups with respect to the cyclohexane ring.

Caption: 2D representation of cis and trans isomers of **4-Phenylcyclohexanol**.

The distinct melting points of the cis and trans isomers highlight the impact of their three-dimensional structures on intermolecular forces. These differences can be exploited in separation and purification processes and may influence the stereochemical outcome of subsequent reactions.

Synthesis and Manufacturing

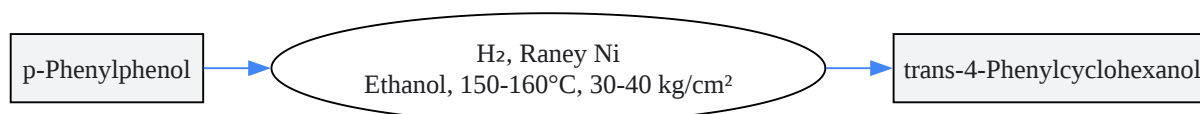
Several synthetic routes to **4-Phenylcyclohexanol** have been established. The choice of method often depends on the desired stereoisomer, scalability, and available starting materials.

Hydrogenation of p-Phenylphenol

A common industrial method for the synthesis of **trans-4-Phenylcyclohexanol** involves the catalytic hydrogenation of p-phenylphenol. This process typically employs a Raney nickel catalyst under elevated temperature and pressure.

Experimental Protocol: Synthesis of trans-4-Phenylcyclohexanol

- **Reaction Setup:** A 5 L autoclave is charged with 1 kg (5.88 mol) of p-phenylphenol dissolved in 2 L of ethanol.
- **Catalyst Addition:** 100 g of developed Raney nickel is added to the solution.
- **Hydrogenation:** The autoclave is sealed and pressurized with hydrogen gas to 30-40 kg/cm². The reaction mixture is heated to 150-160 °C and agitated.
- **Reaction Monitoring:** The reaction is monitored until the theoretical amount of hydrogen has been consumed.
- **Workup:** After cooling and depressurization, the catalyst is filtered off. The ethanol is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **trans-4-phenylcyclohexanol** can be purified by recrystallization.[6]



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Caption: Synthesis of **trans-4-Phenylcyclohexanol** via hydrogenation.

Reduction of 4-Phenylcyclohexanone

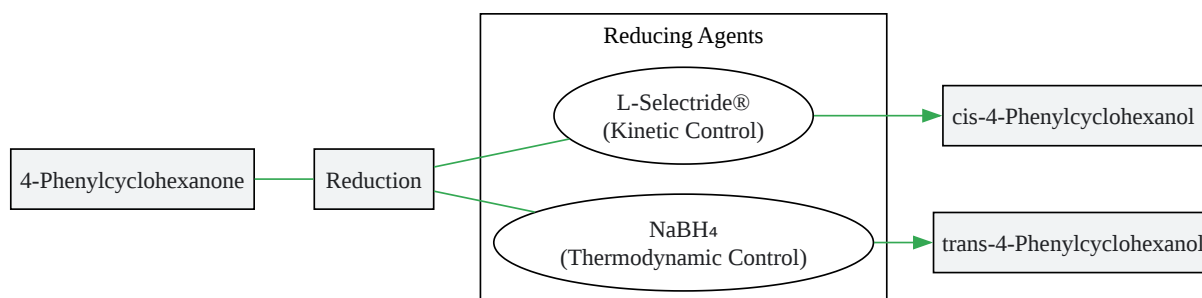
Another versatile method for synthesizing **4-Phenylcyclohexanol** is the reduction of the corresponding ketone, 4-phenylcyclohexanone. The stereochemical outcome of this reduction

is highly dependent on the choice of reducing agent, allowing for the selective synthesis of either the cis or trans isomer.

- **Kinetic Control:** Reduction with sterically hindered reducing agents, such as L-Selectride®, favors the formation of the cis-isomer through axial attack on the cyclohexanone ring.
- **Thermodynamic Control:** The use of less sterically demanding reagents like sodium borohydride in protic solvents typically leads to the more thermodynamically stable trans-isomer via equatorial attack.

Experimental Protocol: Stereoselective Reduction of a Substituted Cyclohexanone (General Procedure)

- **Reaction Setup:** A solution of the substituted cyclohexanone in an appropriate solvent (e.g., ethanol for NaBH₄, THF for L-Selectride®) is prepared in a round-bottom flask under an inert atmosphere.
- **Reagent Addition:** The reducing agent is added portion-wise at a controlled temperature (e.g., 0 °C to room temperature).
- **Reaction Monitoring:** The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Quenching:** Upon completion, the reaction is carefully quenched by the addition of water or a dilute acid.
- **Extraction:** The product is extracted into an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** The combined organic layers are dried, and the solvent is evaporated. The resulting crude product is purified by column chromatography or recrystallization to yield the desired isomer of the corresponding cyclohexanol.[7]



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Caption: Stereoselective reduction of 4-Phenylcyclohexanone.

Applications in Synthesis

4-Phenylcyclohexanol serves as a valuable building block in the synthesis of a variety of organic molecules. Its hydroxyl group can be readily functionalized, for instance, through oxidation to the corresponding ketone, esterification, or etherification.

Role as a Pharmaceutical Intermediate

While **4-phenylcyclohexanol** shares a structural motif with the analgesic drug Tramadol, it is not a direct precursor in the most widely used synthetic routes. The synthesis of Tramadol typically commences with cyclohexanone, which undergoes a Mannich reaction to form 2-(dimethylaminomethyl)cyclohexanone.^{[1][2][3][8]} This intermediate is then treated with a 3-methoxyphenyl organometallic reagent. Therefore, the primary utility of **4-phenylcyclohexanol** in the pharmaceutical industry lies in its potential as a starting material for other active pharmaceutical ingredients (APIs) or as a scaffold for the development of new chemical entities.

Potential in Asymmetric Synthesis

The chiral nature of **4-phenylcyclohexanol** suggests its potential application as a chiral auxiliary. Chiral auxiliaries are temporarily incorporated into a prochiral substrate to direct the

stereochemical outcome of a reaction, after which they are removed. While the related compound, trans-2-phenyl-1-cyclohexanol, is a well-established and powerful chiral auxiliary, the use of **4-phenylcyclohexanol** in this capacity is not as widely documented in the scientific literature.[6] Further research may uncover specific applications for its enantiomerically pure forms in asymmetric synthesis.

Biological Activity

The biological profile of **4-phenylcyclohexanol** itself is not extensively characterized in publicly available literature. However, the broader class of phenolic compounds and cyclohexanol derivatives have been investigated for various biological activities. Some sources suggest that **4-phenylcyclohexanol** and its derivatives may possess analgesic, anti-inflammatory, and neuroprotective properties, though specific, peer-reviewed studies on the parent compound are limited.[1] It has also been noted that **4-phenylcyclohexanol** has been isolated from the fungus *Myrothecium verrucaria* and may be involved in certain biosynthetic pathways, such as the reduction of ferredoxin.[4]

Safety and Handling

4-Phenylcyclohexanol is classified as an irritant and may cause skin and serious eye irritation.[4][9] It may also cause respiratory irritation.[4]

GHS Hazard Statements:

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

4-Phenylcyclohexanol (CAS 5437-46-7) is a valuable chemical intermediate with well-defined physicochemical properties and established synthetic routes. The existence of distinct cis and trans isomers, which can be selectively synthesized, adds to its versatility as a building block in organic chemistry. While its direct role in the synthesis of major drugs like Tramadol is often misconstrued, its potential as a precursor for other pharmaceuticals and in the development of new materials remains an active area of interest for researchers. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in a research and development setting.

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